

Application Notes and Protocols for Assessing Textile Dye Fastness

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Compound of Interest

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This document provides detailed experimental protocols for assessing the colorfastness of textiles, a critical quality attribute in the textile industry. The following application notes outline standardized procedures for evaluating the resistance of colored textiles to various environmental and chemical factors.

Introduction

Colorfastness is a measure of a textile's ability to retain its original color when subjected to various conditions such as washing, light, rubbing, and perspiration.^{[1][2]} These tests are crucial for quality control and ensuring that a product meets the performance expectations of consumers.^{[1][3]} The American Association of Textile Chemists and Colorists (AATCC) and the International Organization for Standardization (ISO) have established the most widely used standards for these evaluations.^{[1][4]}

Data Presentation: Summary of Colorfastness Evaluation

The assessment of colorfastness is primarily done by visually comparing the change in color of the test specimen and the degree of staining on an adjacent undyed fabric against standard gray scales.^{[1][2][5]} For lightfastness, a Blue Wool Scale is often used.^{[1][6]} The ratings are

based on a scale of 1 to 5 (or 1 to 8 for the Blue Wool Scale), with higher numbers indicating better fastness.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[7\]](#)

Table 1: Gray Scale for Color Change

Rating	Description
5	No change in color. [1] [5]
4	Slight change in color.
3	Noticeable change in color.
2	Considerable change in color.
1	Much change in color. [1] [5]

Table 2: Gray Scale for Staining

Rating	Description
5	No staining. [1] [5]
4	Slight staining.
3	Noticeable staining.
2	Considerable staining.
1	Heavy staining. [1] [5]

Table 3: Blue Wool Scale for Lightfastness

Rating	Description
8	Very high colorfastness to light.[1][2]
7	High colorfastness to light.
6	Good colorfastness to light.
5	Moderate colorfastness to light.
4	Fair colorfastness to light.
3	Poor colorfastness to light.
2	Very poor colorfastness to light.
1	Extremely poor colorfastness to light.[1][2]

Experimental Protocols

Colorfastness to Washing (Accelerated)

This test is designed to simulate the effect of multiple home or commercial laundering cycles in a short amount of time.[8] It evaluates a fabric's resistance to color change and staining when washed.[9]

Standard Methods: AATCC 61, ISO 105-C06.[8][10][11]

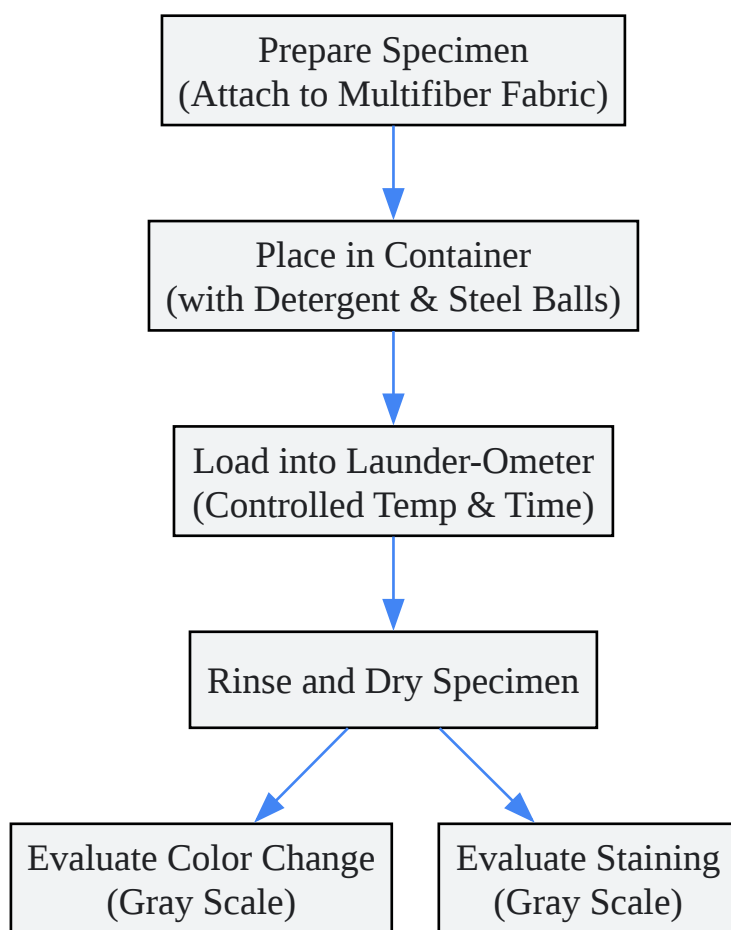
Apparatus and Materials:

- Launder-Ometer or similar apparatus for rotating closed containers in a thermostatically controlled water bath.[8]
- Stainless steel containers.[8]
- Stainless steel balls (for abrasive action).[8]
- Multifiber test fabric.[8]
- Standard detergent.

- Gray Scale for Color Change and Gray Scale for Staining.
- Spectrophotometer (optional, for instrumental assessment).

Procedure:

- Prepare a test specimen and attach it to a multifiber test fabric.[\[8\]](#)
- Place the specimen in a stainless steel container with a specified amount of detergent solution and stainless steel balls.[\[8\]](#)
- The containers are then placed in a launderometer and rotated under controlled temperature and time to simulate multiple launderings.[\[8\]](#) For example, AATCC 61 Test No. 2A simulates five typical home launderings.[\[8\]](#)[\[12\]](#)
- After the washing cycle, the specimens are rinsed and dried.[\[8\]](#)
- Evaluate the color change of the test specimen and the staining of the multifiber test fabric using the appropriate Gray Scales.[\[8\]](#)



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Workflow for Colorfastness to Washing Test.

Colorfastness to Rubbing (Crocking)

This test determines the amount of color transferred from the surface of a colored textile to other surfaces by rubbing.^{[13][14][15]}

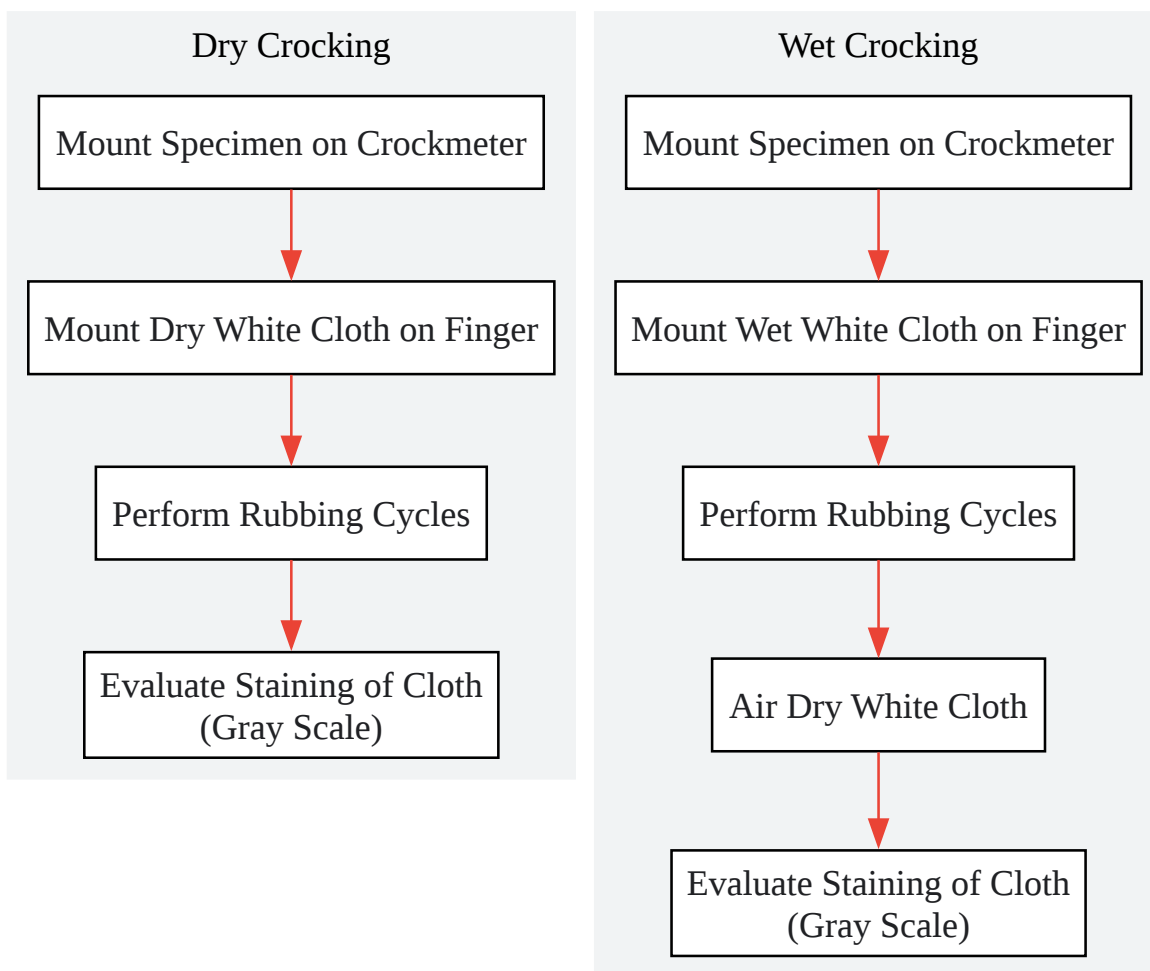
Standard Methods: AATCC 8, ISO 105-X12.^{[10][13][14]}

Apparatus and Materials:

- Crockmeter.^{[13][16]}
- White crock test cloth.^{[13][16]}
- Gray Scale for Staining or Chromatic Transference Scale.^{[13][16]}

Procedure:

- Dry Crocking:
 - Mount the test specimen on the base of the Crockmeter.[\[13\]](#)[\[16\]](#)
 - Mount a dry, white crock test cloth over the rubbing finger of the Crockmeter.[\[13\]](#)[\[16\]](#)
 - Lower the finger onto the specimen and perform a specified number of rubbing cycles (e.g., 10 complete turns of the crank).[\[16\]](#)
 - Remove the white test cloth and evaluate the degree of color transfer using the Gray Scale for Staining.[\[13\]](#)[\[16\]](#)
- Wet Crocking:
 - Thoroughly wet a white crock test cloth with distilled water and remove the excess water to achieve a specific wet pick-up percentage.[\[13\]](#)
 - Repeat the procedure described for dry crocking using the wet test cloth.[\[13\]](#)
 - Evaluate the staining of the wet test cloth after it has been air-dried.[\[2\]](#)



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Workflow for Colorfastness to Rubbing (Crocking) Test.

Colorfastness to Light

This test measures the resistance of a textile to fading when exposed to light.[9]

Standard Method: ISO 105-B02.[6][17]

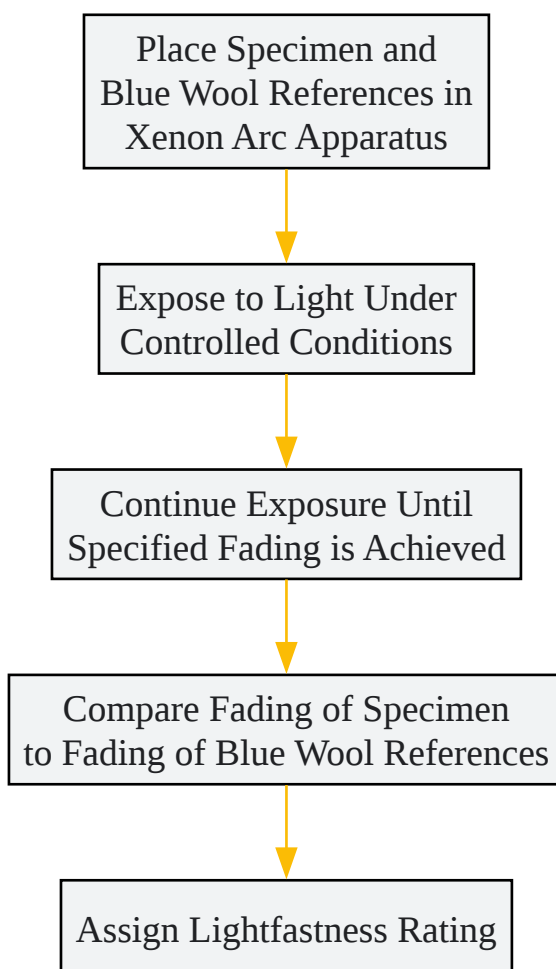
Apparatus and Materials:

- Xenon arc lamp apparatus.[6][17]
- Blue Wool reference fabrics.[6]

- Gray Scale for Color Change.
- Masks to cover a portion of the specimens and references.

Procedure:

- Place the test specimens in the xenon arc apparatus.
- Simultaneously, expose a set of Blue Wool reference fabrics.[6][18]
- The exposure continues until a specified contrast is achieved between the exposed and unexposed portions of either the test specimen or the Blue Wool references.[18]
- The lightfastness of the specimen is assessed by comparing the amount of its fading to the fading of the Blue Wool references.[1][6]



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Workflow for Colorfastness to Light Test.

Colorfastness to Perspiration

This test evaluates the resistance of a textile's color to the effects of human perspiration.[4][9]

Standard Methods: AATCC 15, ISO 105-E04.[1][4]

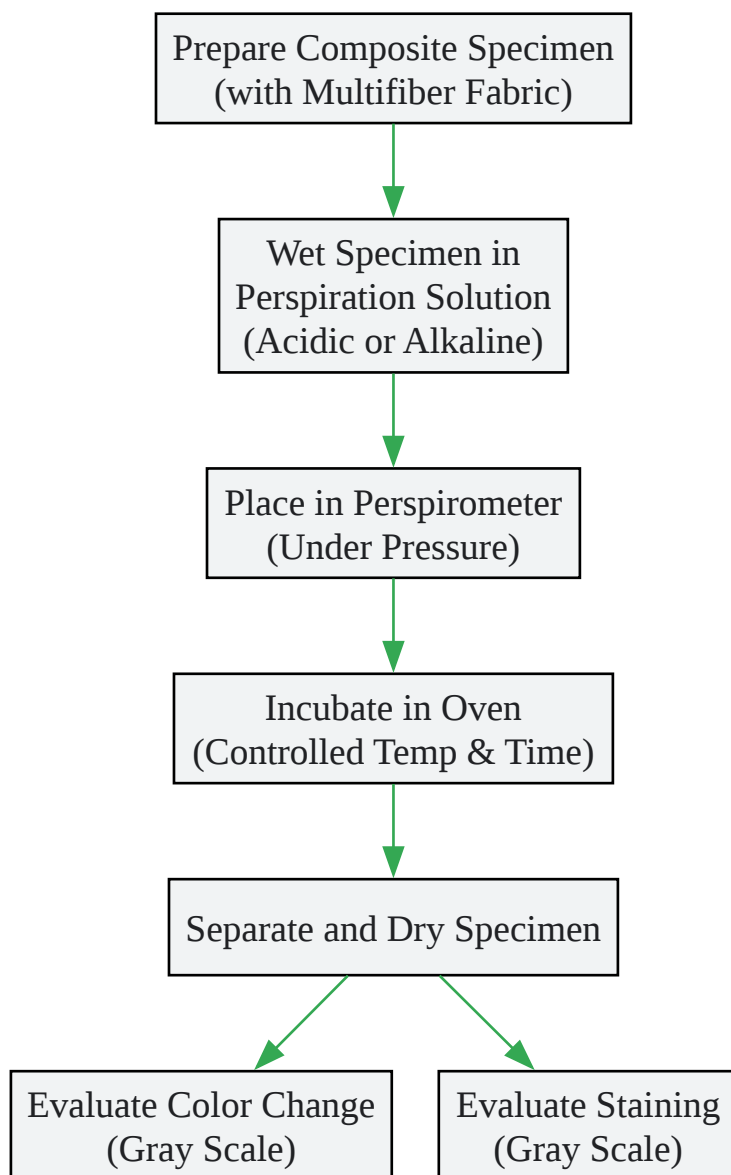
Apparatus and Materials:

- Perspirometer or equivalent device.[19]
- Oven.
- Multifiber test fabric.
- Acidic and alkaline perspiration solutions.[1]
- Gray Scale for Color Change and Gray Scale for Staining.

Procedure:

- A composite specimen is prepared by placing the test specimen between two pieces of the multifiber test fabric.
- The composite specimen is thoroughly wetted in either the acidic or alkaline perspiration solution.[20][21]
- The excess solution is removed, and the specimen is placed between plates under a specified pressure in a perspirometer.[4][21]
- The loaded perspirometer is placed in an oven at a specified temperature for a set duration (e.g., 4 hours at 37°C).[19][21]
- After incubation, the specimen is removed and dried separately.[4][20]

- The color change of the test specimen and the staining of the multifiber fabric are evaluated using the Gray Scales.[4][20]



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Workflow for Colorfastness to Perspiration Test.

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- To cite this document: BenchChem. [Application Notes and Protocols for Assessing Textile Dye Fastness]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094433#experimental-protocols-for-assessing-textile-dye-fastness]

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